

A Technical Guide to Beta-Aspartame for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: **Beta-Aspartame**

Cat. No.: **B1329620**

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This document provides an in-depth overview of **beta-aspartame** (β -aspartame), an isomer of the widely used artificial sweetener aspartame. While alpha-aspartame (α -aspartame) is known for its intense sweetness, β -aspartame is a non-sweet, bitter-tasting compound that can arise as a byproduct during chemical synthesis or as a degradation product.^{[1][2]} For professionals in research, quality control, and drug development, understanding the chemical identity, properties, and analytical detection of this isomer is critical for ensuring product purity and stability.

Core Chemical Identifiers

Accurate identification of chemical compounds is foundational to all scientific research. The following table summarizes the key chemical identifiers for β -aspartame.

Identifier	Value	Source
CAS Number	22839-61-8	[3]
PubChem CID	89862	[3]
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₅	[3]
IUPAC Name	(2S)-2-amino-4-[(2S)-1-methoxy-1-oxo-3-phenylpropan-2-yl]amino]-4-oxobutanoic acid	[3]
InChI	InChI=1S/C14H18N2O5/c1-21-14(20)11(7-9-5-3-2-4-6-9)16-12(17)8-10(15)13(18)19/h2-6,10-11H,7-8,15H2,1H3,(H,16,17)(H,18,19)/t10-,11-/m0/s1	[3]
InChIKey	SHHIPKDJQYIJF-QWRGUYRKSA-N	[3]
Canonical SMILES	COC(=O)C--INVALID-LINK--NC(=O)C--INVALID-LINK--N	[3]
Synonyms	β-Asp-Phe methyl ester, L-β-Aspartyl-L-phenylalanine methyl ester	[3] [4]

Physicochemical and Computed Properties

The physicochemical properties of β-aspartame are essential for developing analytical methods, understanding its stability, and predicting its behavior in various matrices.

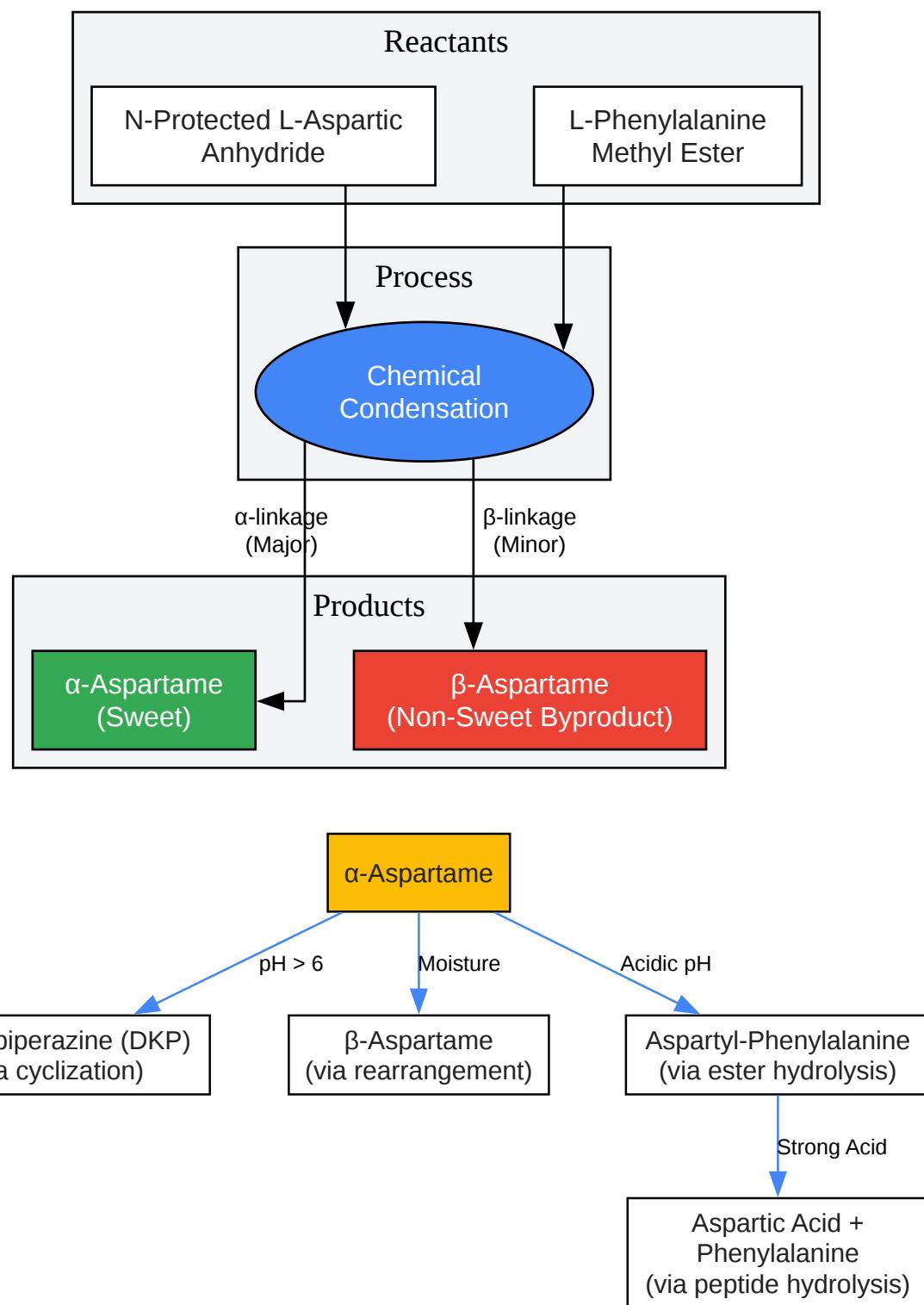
Property	Value	Source
Molecular Weight	294.30 g/mol	[3]
Melting Point	201-204 °C (decomposes)	[4]
XLogP3-AA (Computed)	-2.7	[3]
Topological Polar Surface Area	119 Å ²	[3]
Heavy Atom Count	21	[3]
Formal Charge	0	[3]

Formation and Degradation Pathways

Beta-aspartame is primarily formed through two main routes: as a byproduct in the chemical synthesis of α -aspartame and as a degradation product of α -aspartame in aqueous solutions.

Chemical Synthesis Byproduct

The traditional chemical synthesis of aspartame involves the condensation of N-protected L-aspartic anhydride with L-phenylalanine methyl ester.[1][5] This reaction lacks perfect regioselectivity. While the desired reaction links the α -carboxyl group of aspartic acid to the amine of phenylalanine methyl ester to form the sweet α -aspartame, a competing reaction links the β -carboxyl group, resulting in the non-sweet β -aspartame.[1][5] Enzymatic synthesis methods, utilizing enzymes like thermolysin, offer higher selectivity and can produce α -aspartame with minimal to no β -isomer formation.[1][6]



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